

(S)-Methyl 3-hydroxybutanoate physical properties and safety data

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Compound of Interest

Compound Name: (S)-Methyl 3-hydroxybutanoate

Cat. No.: B1661976

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An In-depth Technical Guide on the Physical Properties and Safety of **(S)-Methyl 3-hydroxybutanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and safety data for **(S)-Methyl 3-hydroxybutanoate** (CAS No: 53562-86-0). **(S)-Methyl 3-hydroxybutanoate** is a chiral compound frequently utilized as a building block in the synthesis of various pharmaceuticals and natural products.^{[1][2]} Its fruity aroma also lends to its use as a flavor and fragrance ingredient.^{[1][2]} This document is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development, offering clearly presented data, experimental methodologies, and safety information to ensure its proper and safe handling.

Physicochemical Identification

Identifier	Value
IUPAC Name	methyl (3S)-3-hydroxybutanoate[3]
Synonyms	(S)-Methyl 3-hydroxybutyrate, Methyl (S)-(+)-3-hydroxybutyrate, (S)-(+)-3-Hydroxybutyric acid methyl ester[3][4][5]
CAS Number	53562-86-0[1][3]
Molecular Formula	C5H10O3[3]
Molecular Weight	118.13 g/mol [3]
Chemical Structure	C--INVALID-LINK--CC(OC)=O
Appearance	Colorless to light yellow, clear liquid with a fruity aroma.[5][6][7][8]

Physical Properties

The physical properties of **(S)-Methyl 3-hydroxybutanoate** are summarized in the table below. These parameters are crucial for its application in various experimental and industrial settings.

Property	Value	Conditions
Boiling Point	56-58 °C	at 11 mmHg[3]
63 °C	at 10 mmHg[9][10][11][12]	
161.87 °C (estimated)	at 760 mmHg[13]	
158-160 °C (racemic mixture)	at 760 mmHg[6][8]	
175 °C		
Melting Point	Not applicable (liquid at room temperature)	
Density	1.055 g/mL	at 25 °C[3]
1.071 g/mL	at 25 °C[7][9][10][11][12]	
1.056-1.060 g/mL	at 25 °C[13]	
Refractive Index	1.422	at 20 °C[3]
1.421	at 20 °C[10]	
1.420-1.423	at 20 °C[13]	
Flash Point	71.67 °C (161.00 °F)	Closed cup[13]
73 °C (163.4 °F)	Closed cup[3][10]	
Solubility	Miscible with alcohol. Immiscible or practically insoluble in water.[3][8][12][14]	
Optical Rotation	[α] _{20/D} +19.8°	neat[10]

Note on Water Solubility: There are conflicting reports regarding the water solubility of **(S)-Methyl 3-hydroxybutanoate**. While most sources describe it as immiscible or practically insoluble in water, one source provides a high estimated value of 4.728e+005 mg/L.[13] For practical lab applications, it is advisable to consider it as poorly soluble in water.

Safety Data

It is imperative to handle **(S)-Methyl 3-hydroxybutanoate** with appropriate safety precautions. The following table summarizes its known hazards based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Category	GHS Pictogram	Hazard Statement
Flammable Liquids	H227: Combustible liquid[5] [14]	
Skin Corrosion/Irritation	H315: Causes skin irritation[5] [14][15]	
Serious Eye Damage/Irritation	H318: Causes serious eye damage[5][14][15]	

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5]
- P264: Wash skin thoroughly after handling.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P362 + P364: Take off contaminated clothing and wash it before reuse.[5]
- P370 + P378: In case of fire: Use appropriate media to extinguish.
- P403 + P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of liquid compounds like **(S)-Methyl 3-hydroxybutanoate**.

Boiling Point Determination (Micro-scale)

This method is suitable for small sample volumes.

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or hot plate)
- Mineral oil (for Thiele tube)

Procedure:

- Add approximately 0.5-1 mL of **(S)-Methyl 3-hydroxybutanoate** to the small test tube.
- Place the capillary tube, with the open end downwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- If using a Thiele tube, fill it with mineral oil to the level of the side arm.
- Insert the thermometer and attached test tube into the Thiele tube or the heating block of a melting point apparatus.

- Heat the apparatus gently. A continuous and rapid stream of bubbles should emerge from the capillary tube.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.

Density Determination

Apparatus:

- Graduated cylinder (e.g., 10 mL)
- Analytical balance

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.
- Carefully add a known volume (e.g., 5 mL) of **(S)-Methyl 3-hydroxybutanoate** to the graduated cylinder. Record the exact volume.
- Measure and record the mass of the graduated cylinder containing the sample.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Refractive Index Determination

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

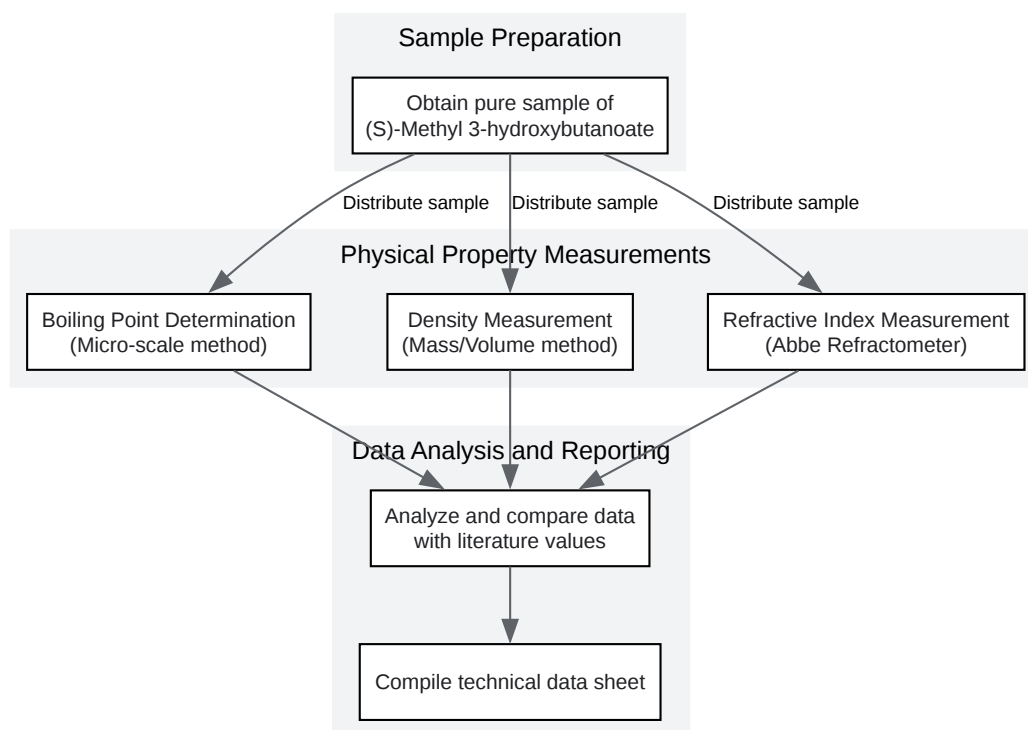
Procedure:

- Ensure the refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- Set the constant temperature water bath to 20°C and allow the refractometer prisms to equilibrate.
- Using a clean dropper, place a few drops of **(S)-Methyl 3-hydroxybutanoate** onto the lower prism of the refractometer.
- Close the prisms and allow a few minutes for the sample to reach thermal equilibrium.
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index from the instrument's scale.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a liquid sample such as **(S)-Methyl 3-hydroxybutanoate**.

Workflow for Physical Property Determination of a Liquid Sample



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Caption: Logical workflow for determining physical properties.

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